

Application Note: Quantification of Mesembranol using HPLC-PDA

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Compound of Interest

Compound Name: Mesembranol

Cat. No.: B1196526

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Introduction

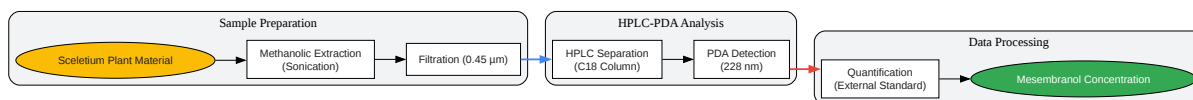
Mesembranol is a key psychoactive alkaloid found in plant species of the *Sceletium* genus, which has a long history of traditional use for its mood-enhancing and anxiety-reducing properties. As interest in the therapeutic potential of *Sceletium* grows, accurate and reliable quantification of its active constituents is crucial for quality control, standardization of extracts, and pharmacokinetic studies. This application note provides a detailed, validated High-Performance Liquid Chromatography with Photodiode Array (HPLC-PDA) detection method for the quantification of **Mesembranol**.

Methodology

A robust and validated HPLC-PDA method has been established for the quantitative analysis of **Mesembranol** in *Sceletium* plant material.^{[1][2][3]} The method utilizes a reversed-phase C18 column with a mobile phase consisting of an aqueous ammonium hydroxide solution and acetonitrile.^{[1][2]} Detection is performed at a UV wavelength of 228 nm.^{[2][3]}

Experimental Workflow

The overall experimental workflow for the quantification of **Mesembranol** is depicted below.



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Caption: Experimental workflow for **Mesembranol** quantification.

Quantitative Data Summary

The HPLC-PDA method was validated for linearity, accuracy, precision, limit of detection (LOD), and limit of quantitation (LOQ). The results are summarized in the tables below.

Table 1: Linearity of **Mesembranol** Quantification[2][3][4][5]

Parameter	Value
Concentration Range	400 - 60,000 ng/mL
Correlation Coefficient (r^2)	>0.99

Table 2: Accuracy of **Mesembranol** Quantification[1][2][3][4][5][6]

QC Level	Accuracy (%)	Inter-day RSD (%)
Low	94.8 - 103.6	< 2.8
Medium	94.8 - 103.6	< 2.8
High	94.8 - 103.6	< 2.8

Table 3: Precision of **Mesembranol** Quantification[1][2][3][4][5][6]

QC Level	Intra-day RSD (%)	Inter-day RSD (%)
Low	< 3.0	< 3.0
Medium	< 3.0	< 3.0
High	< 3.0	< 3.0

Table 4: Recovery, LOD, and LOQ for **Mesembranol**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Parameter	Value
Recovery	95 - 105%
Limit of Detection (LOD)	200 ng/mL
Limit of Quantitation (LOQ)	100 ng/mL

Experimental Protocols

Standard Solution Preparation

- Primary Stock Solution (e.g., 1 mg/mL): Accurately weigh **Mesembranol** reference standard and dissolve in methanol to obtain a final concentration of 1 mg/mL.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the primary stock solution with methanol to achieve concentrations within the linear range (e.g., 400, 1000, 5000, 10000, 20000, 40000, and 60000 ng/mL).

Sample Preparation

- Extraction: Accurately weigh the powdered *Sceletium* plant material (e.g., 10 mg) and place it in a suitable tube.[\[1\]](#) Add a defined volume of methanol (e.g., 1 mL).[\[1\]](#)
- Sonication: Sonicate the sample for 20 minutes to ensure complete extraction of the alkaloids.[\[1\]](#)
- Filtration: Filter the extract through a 0.45 µm syringe filter into an HPLC vial.[\[1\]](#)

HPLC-PDA Conditions

The following HPLC-PDA conditions are recommended for the analysis of **Mesembranol**.

Table 5: HPLC-PDA Instrumental Parameters

Parameter	Setting
HPLC System	Agilent 1100/1200 series or equivalent
Column	C18, e.g., Luna® C18 (2) or Hypersil® C18
Mobile Phase	Water : Acetonitrile : Ammonium Hydroxide Solution (e.g., 72:28:0.01, v/v/v)[1]
Flow Rate	1.0 mL/min[7]
Injection Volume	20 µL[7]
Column Temperature	Ambient
PDA Detector Wavelength	228 nm[2][3]
Run Time	16 minutes[7]

Note: A gradient elution may also be employed, for instance, starting with 80% aqueous phase changing to 50% over 15 minutes, to separate **Mesembranol** from other alkaloids like epimesembranol.[1][7]

Data Analysis and Quantification

- Calibration Curve: Generate a calibration curve by plotting the peak area of the **Mesembranol** standard against its concentration.
- Quantification: Determine the concentration of **Mesembranol** in the samples by interpolating their peak areas from the calibration curve.
- Calculations: Calculate the final concentration of **Mesembranol** in the original plant material, taking into account the initial weight and extraction volume.

Conclusion

The HPLC-PDA method described in this application note is a reliable, accurate, and precise tool for the quantification of **Mesembranol** in *Sceletium* plant material. This method is suitable for routine quality control, product standardization, and research and development purposes in the pharmaceutical and nutraceutical industries.

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